

Personal protective equipment for handling 2-Hydroxy Nevirapine-d3

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Compound of Interest

Compound Name: 2-Hydroxy Nevirapine-d3

Cat. No.: B12419583

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Essential Safety and Handling Guide for 2- Hydroxy Nevirapine-d3

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This document provides critical safety and logistical information for the handling and disposal of **2-Hydroxy Nevirapine-d3**. The following procedural guidance is designed to ensure the safety of laboratory personnel and the proper management of this chemical compound.

Compound Information



Property	Value	Source
Chemical Name	5-Cyclopropyl-7-hydroxy-9- (methyl-d3)-5,10-dihydro- 4,5,6,10-tetraaza- dibenzo[a,d]cycloheptan-11- one	[1]
Molecular Formula	C15H11D3N4O2	[1]
Molecular Weight	285.32 g/mol	[1][2]
CAS Number	1329834-05-0	[2]
Unlabelled CAS	254889-31-1	[1][2]
Appearance	Solid	[3]
Parent Compound	Nevirapine	[4]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **2-Hydroxy Nevirapine-d3** is not readily available, the parent compound, Nevirapine, is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][5] As a metabolite of a potent antiretroviral drug, **2-Hydroxy Nevirapine-d3** should be handled as a potentially cytotoxic substance.[6] Strict adherence to safety protocols is mandatory.

Required Personal Protective Equipment



PPE Category	Item	Specifications
Hand Protection	Gloves	Two pairs of powder-free nitrile gloves complying with ASTM D6978-05 are recommended. [7][8] Vinyl gloves are not suitable.[7]
Body Protection	Gown/Lab Coat	Disposable, fluid-resistant gown that covers the arms and body.[9]
Eye Protection	Safety Glasses/Goggles	Wear safety glasses with side shields or chemical splash goggles.[3][6]
Face Protection	Face Shield	A full face shield should be worn in addition to safety glasses when there is a risk of splashing.[7]
Respiratory Protection	Respirator	For handling powders outside of a containment system, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[10]

Operational Plan: Step-by-Step Handling Procedures

Preparation and Engineering Controls

- Designated Area: All work with 2-Hydroxy Nevirapine-d3 must be conducted in a
 designated area, such as a chemical fume hood or a biological safety cabinet, to minimize
 exposure.[11]
- Gather Materials: Before starting, ensure all necessary PPE, handling equipment (e.g., spatulas, weighing paper), and waste containers are within reach inside the containment area.



• Don PPE: Put on all required PPE in the correct order (gown, then mask/respirator, then eye/face protection, and finally two pairs of gloves).

Weighing and Aliquoting

- Tare Equipment: Place a tared weigh boat or paper on the analytical balance.
- Dispense Compound: Carefully dispense the solid 2-Hydroxy Nevirapine-d3 onto the weigh boat. Avoid creating dust. Use a light touch and slow movements.
- Close Container: Immediately and securely close the primary container of the compound.
- Dissolution: If preparing a solution, add the solvent to the vessel containing the weighed compound within the fume hood. Ensure the vessel is capped before removing it from the containment area.

Post-Handling

- Decontamination: Wipe down all surfaces and equipment in the work area with an appropriate deactivating agent or 70% ethanol.
- Doff PPE: Remove PPE in the reverse order it was put on, being careful to avoid selfcontamination. The outer pair of gloves should be removed first.
- Hand Washing: Wash hands thoroughly with soap and water after all work is complete.

Disposal Plan

All waste generated from handling **2-Hydroxy Nevirapine-d3** is considered cytotoxic waste and must be disposed of accordingly.[6]



Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste (e.g., gloves, gowns, weigh boats, pipette tips) must be placed in a designated, clearly labeled, and sealed cytotoxic waste container.[9]
Liquid Waste	Contaminated liquid waste should be collected in a sealed, shatterproof container that is clearly labeled as "Cytotoxic Waste."
Contaminated sharps (e.g., needles, respectively) blades) must be disposed of in a designation of the sharps container for cytotoxic waste.	

Emergency Procedures Spills

- Evacuate and Secure: Immediately alert others in the area and restrict access.
- Don PPE: Put on appropriate PPE, including a respirator.
- Contain Spill: Use a chemical spill kit to absorb the material. For powders, gently cover with damp absorbent material to avoid raising dust.
- Clean Up: Carefully collect all contaminated materials and place them in a cytotoxic waste container.
- Decontaminate: Clean the spill area with an appropriate deactivating solution, followed by a thorough wash with soap and water.

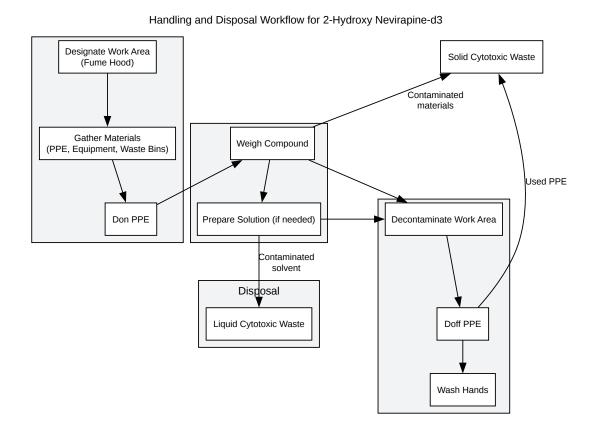
Personal Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.[3][10]
- Eye Contact: Immediately flush eyes with a large amount of water for at least 15 minutes, holding the eyelids open.[3][10] Seek immediate medical attention.



- Inhalation: Move to fresh air immediately.[3][10] If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[10]

Workflow Diagram





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Caption: Workflow for the safe handling and disposal of **2-Hydroxy Nevirapine-d3**.

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